

FAPI-PET/CT Imaging: Technical Support Center

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Compound of Interest

Compound Name: FT-FAPI-12_9

Cat. No.: B15606664

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing Fibroblast Activation Protein Inhibitor (FAPI)-PET/CT imaging.

Frequently Asked Questions (FAQs)

Q1: What is the optimal uptake time for FAPI-PET/CT imaging?

A1: The optimal uptake time for FAPI-PET/CT can vary depending on the specific FAPI tracer being used. For Gallium-68 (^{68}Ga)-labeled FAPI tracers, an uptake time of 20 to 60 minutes is generally recommended.[1] Some studies suggest that imaging can be performed as early as 10 minutes post-injection with high reliability for certain tracers like ^{68}Ga -FAPI-46.[2] For Fluorine-18 (^{18}F)-labeled FAPI tracers, such as ^{18}F -FAPI-74, a longer uptake time of 30 to 90 minutes is often recommended to achieve optimal tumor-to-background ratios.[1][3] One study determined the optimal acquisition time for [^{18}F]FAPI-42 to be 1 hour post-injection.[4]

Q2: What is the recommended injected activity for FAPI-PET/CT?

A2: The recommended injected activity depends on the radiolabel (^{68}Ga or ^{18}F) and the sensitivity of the PET scanner. For ^{68}Ga -labeled FAPI tracers, a typical administered activity ranges from 175-275 MBq or 3-4 MBq/kg.[1] For ^{18}F -based FAPI radiopharmaceuticals, the administered activity is generally higher, in the range of 185-300 MBq.[1][3] For total-body PET scanners, the injected activity can be substantially reduced by a factor of 2 to 4.[1][3]

Q3: Is special patient preparation, such as fasting, required for FAPI-PET/CT?

A3: No, unlike ^{18}F -FDG PET/CT, FAPI-PET/CT does not require patient fasting or specific dietary preparations.^[5] This is a significant advantage as FAPI tracer uptake is independent of blood glucose levels.^[6] Patients should be well-hydrated and are typically instructed to void immediately before the scan to minimize artifacts from bladder activity.^{[1][3][7]}

Q4: What are the common sources of false-positive FAPI uptake?

A4: Non-tumor-specific uptake of FAPI tracers can occur in various physiological and benign pathological conditions, leading to potential false positives. Common sources include:

- Degenerative lesions: Joints and vertebral bones often show FAPI uptake.^{[6][8]}
- Inflammatory and fibrotic processes: Conditions involving active tissue remodeling, such as wound healing, scarring, pancreatitis, and inflammatory arthritis, can lead to increased FAPI uptake.^{[9][10][11]}
- Physiological uptake: Normal physiological uptake can be observed in the uterus, salivary glands, pancreas, and breasts.^{[1][9][11]}
- Atherosclerosis: FAPI tracers can accumulate in atherosclerotic plaques.^{[11][12]}

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Action(s)
High Background Signal	Suboptimal uptake time.	Ensure the uptake time aligns with the specific FAPI tracer used (see FAQ 1). For ^{68}Ga -FAPI, consider imaging between 20-60 minutes. [1] For ^{18}F -FAPI, consider 30-90 minutes. [1] [3]
Poor radiotracer clearance.	Ensure the patient is well-hydrated to promote renal clearance of the tracer. [7]	
Image Artifacts	Patient motion during the scan.	Immobilize the patient as much as possible. Consider motion correction techniques if available on the scanner. [13]
Metal implants.	Metal artifacts from implants can cause attenuation correction errors. If possible, use iterative reconstruction algorithms that are less susceptible to these artifacts.	
Contrast media from a recent diagnostic CT.	If a contrast-enhanced CT is necessary, it is recommended to perform the low-dose, non-contrast CT for PET attenuation correction first, followed by the diagnostic CT after the PET acquisition. [14]	
Low Tumor-to-Background Ratio	Suboptimal uptake time.	Dynamic imaging or dual-time-point imaging (e.g., at 1 and 3 hours post-injection) may help differentiate malignant lesions from inflammatory or fibrotic changes. [1] [3]

Tracer characteristics.	Different FAPI tracers have varying tumor retention times. For example, FAPI-04 has a faster washout from tumors compared to some newer generation FAPIs.[15] Select a tracer with optimal kinetics for the specific research question.	
Unexpected FAPI-Avid Foci	Physiological uptake or benign pathology.	Carefully correlate PET findings with anatomical information from the CT scan. Be aware of common sites of non-oncologic FAPI uptake (see FAQ 4).[6][8][9]
IgG4-related disease or other inflammatory conditions.	FAPI PET can show uptake in inflammatory lesions.[11][16] Clinical correlation is crucial for accurate interpretation.	

Quantitative Data Summary

Table 1: Recommended Injected Activities and Uptake Times for FAPI-PET/CT

Radiotracer Type	Recommended Injected Activity	Recommended Uptake Time
⁶⁸ Ga-labeled FAPI	175-275 MBq (3-4 MBq/kg)[1]	20 - 60 minutes[1][3]
¹⁸ F-labeled FAPI	185-300 MBq[1][3]	30 - 90 minutes[1][3]

Table 2: Common PET/CT Acquisition Parameters

Parameter	Typical Value
PET Acquisition Mode	3D[7]
Time per Bed Position	1 - 4 minutes[1]
Reconstruction Algorithm	Ordered-Subset Expectation Maximization (OSEM)[5]
CT for Attenuation Correction	Low-dose (e.g., 30 mAs, 120 keV)[6]

Experimental Protocols

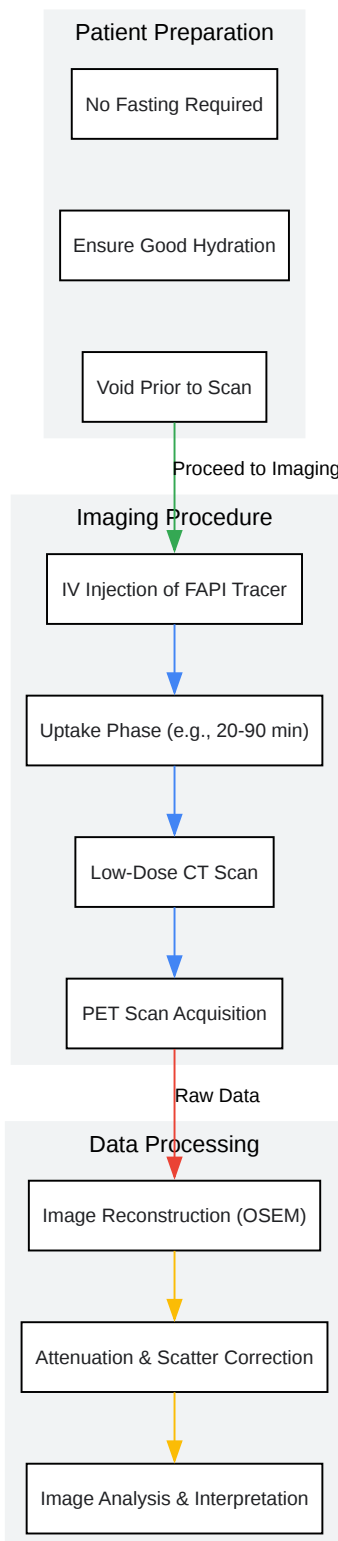
Standard FAPI-PET/CT Imaging Protocol

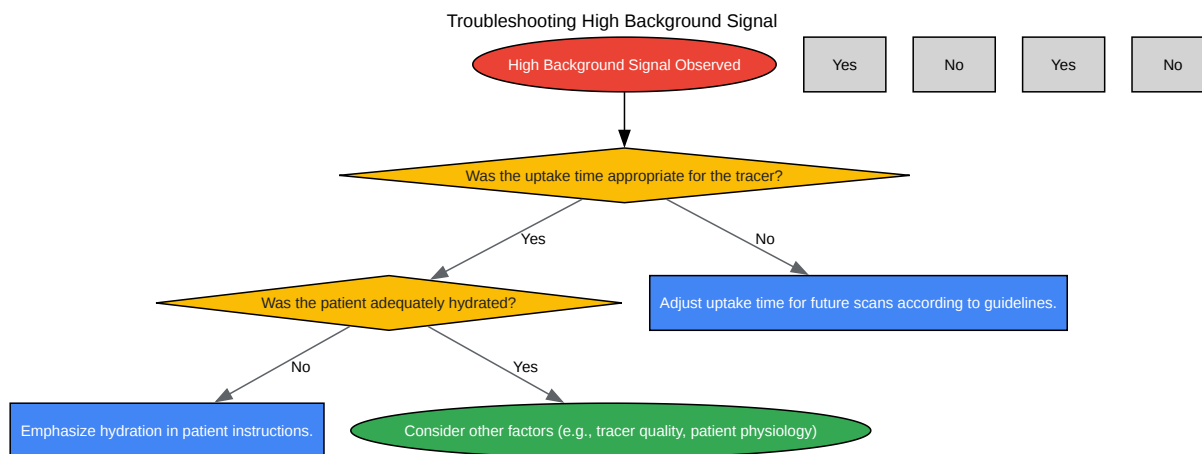
- Patient Preparation:
 - No fasting is required.[5]
 - Ensure the patient is well-hydrated.
 - Have the patient void immediately before the scan.[1][3]
- Radiotracer Administration:
 - Administer the appropriate activity of the selected FAPI radiotracer intravenously (see Table 1).
- Uptake Phase:
 - Allow for the recommended uptake period based on the radiotracer being used (see Table 1). The patient should rest comfortably during this time.
- Image Acquisition:
 - Position the patient on the scanner bed.
 - Perform a low-dose CT scan for attenuation correction and anatomical localization.

- Acquire the PET scan, typically from the base of the skull to the mid-thigh.
- Image Reconstruction:
 - Reconstruct the PET data using an iterative algorithm such as OSEM, applying corrections for attenuation, scatter, and randoms.[5]

Visualizations

FAPI-PET/CT Experimental Workflow





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